

(R)-Mucronulatol: A Technical Guide on Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: (R)-Mucronulatol

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For Researchers, Scientists, and Drug Development Professionals

(R)-Mucronulatol is a flavonoid, a class of natural products known for their diverse biological activities. Isolated from organisms such as *Astragalus adsurgens*, this compound has garnered attention for its notable antimicrobial and cytotoxic properties.[1][2] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological mechanisms, presenting data and experimental methodologies relevant to research and development.

Chemical Structure and Properties

(R)-Mucronulatol is chemically classified as a methoxyisoflavan.[3] Its structure features a chromane core substituted with hydroxyl and methoxy functional groups, which contribute to its biological effects.

Chemical IUPAC Name: (3R)-3-(3-hydroxy-2,4-dimethoxyphenyl)-3,4-dihydro-2H-chromen-7-ol[1]

Physicochemical and Computed Data

The following table summarizes the key identifiers and physicochemical properties of **(R)-Mucronulatol**. The data is compiled from various chemical databases and predictive models.

Property	Value	Source(s)
Identifiers		
CAS Number	57128-11-7	[1]
PubChem CID	13873811	[1]
ChEMBL ID	CHEMBL478971 (for racemic mixture)	[4]
Molecular Attributes		
Molecular Formula	C ₁₇ H ₁₈ O ₅	[1][3]
Molecular Weight	302.32 g/mol	[1][3]
Exact Mass	302.11542367 Da	[1][3]
Computed Properties		
XLogP3 (LogP)	2.9	[1][3]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	5	[1]
Rotatable Bond Count	3	[1]
Polar Surface Area	68.15 Å ²	[4]
Heavy Atom Count	22	[1]
Complexity	363	[1]
Chemical Representations		
SMILES	<chem>COC1=C(C(=C(C=C1)[C@H]2CC3=C(C=C(C=C3)O)OC2)OC)O</chem>	[1]
InChI Key	NUNFZNIXYWTZMW-NSHDSACASA-N	[1]

Biological Activity and Mechanism of Action

(R)-Mucronulatol has demonstrated significant biological activity in two primary areas: as an antimicrobial agent and as a cytotoxic agent against cancer cells.

Antimicrobial Activity

The compound exhibits broad-spectrum antibacterial activity. The minimum inhibitory concentrations (MICs) against several bacterial strains are detailed below.

Bacterial Strain	MIC (µg/mL)	Source(s)
Staphylococcus aureus	7.8	[1] [2]
Erwinia carotovora	7.8	[1] [2]
Escherichia coli	15.5	[1] [2]
Bacillus cereus	15.5	[1] [2]
Bacillus subtilis	15.5	[1] [2]

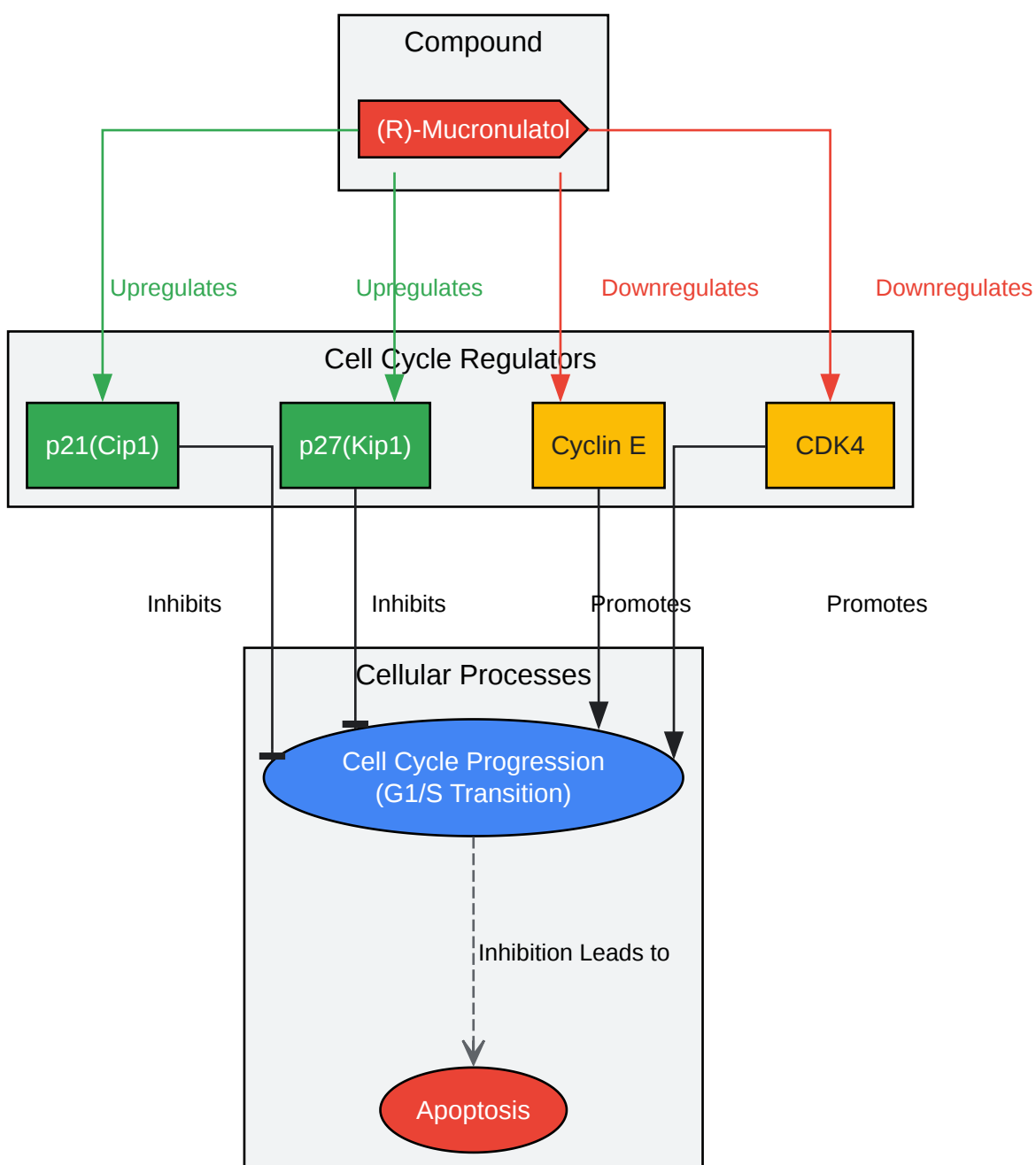
Cytotoxic and Anticancer Activity

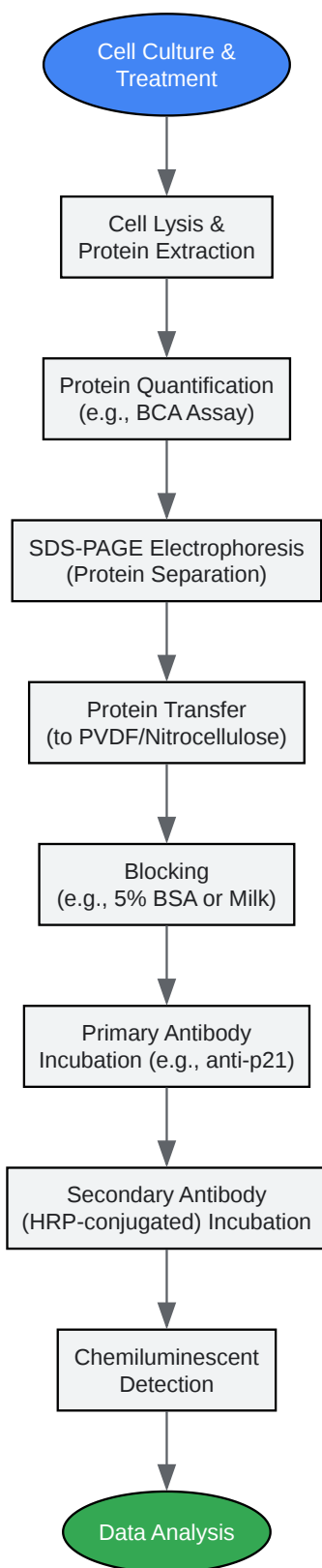
Studies have shown that mucronulatol exerts cytotoxic effects on various human tumor cell lines, with IC₅₀ values in the range of 2.7 - 10.2 µg/mL in multidrug-resistant (MDR) negative cells.[\[5\]](#)[\[6\]](#) Its mechanism of action appears to be centered on the disruption of the cell cycle.[\[5\]](#)

Key findings indicate that mucronulatol:

- **Induces Apoptosis:** It promotes a significant increase in the sub-G1 cell population, which is indicative of apoptosis.[\[5\]](#)[\[6\]](#)
- **Regulates Cell Cycle Proteins:** The compound up-regulates the cyclin-dependent kinase inhibitors p21(Cip1) and p27(Kip1).[\[5\]](#)[\[6\]](#)
- **Inhibits Cell Cycle Progression:** It down-regulates the expression of Cyclin E and Cyclin-Dependent Kinase 4 (CDK4), key proteins required for the G1/S phase transition.[\[5\]](#)[\[6\]](#)

This interference with the cell cycle machinery ultimately halts cell proliferation and leads to apoptotic cell death.[5]





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